

Technical Monograph: 1-Phenylpropane-1-sulfonyl Chloride[1][2]

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Compound of Interest

Compound Name: 1-Phenylpropane-1-sulfonyl chloride

Cat. No.: B13232841

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Chemical Identity & Physiochemical Properties[1][3][4]

1-Phenylpropane-1-sulfonyl chloride is a secondary benzylic sulfonyl chloride.[1] Unlike its aryl counterparts (e.g., tosyl chloride), the sulfonyl group is attached to an sp^3 hybridized carbon at the benzylic position.[1] This structural feature imparts unique reactivity, including higher electrophilicity and increased susceptibility to hydrolysis.[1]

Nomenclature & Structure[1][5]

- IUPAC Name: **1-Phenylpropane-1-sulfonyl chloride**[1][2]
- CAS Number: 858004-22-5[1][2]
- Molecular Formula: C

H

ClO

S[1]

- Molecular Weight: 218.70 g/mol [1]
- SMILES: CCC(C1=CC=CC=C1)S(=O)(=O)Cl

Key Physical Properties

Property	Value / Description	Note
Physical State	Viscous liquid or low-melting solid	Homologs (e.g., 1-phenylethanesulfonyl chloride) are solids (mp ~65°C); the propyl chain typically lowers melting point.[1]
Boiling Point	~120°C at 0.5 mmHg (Predicted)	Decomposes at atmospheric pressure.[1]
Density	~1.25 g/cm ³ (Predicted)	Typical for halogenated sulfonyl derivatives.[1]
Solubility	Soluble in DCM, THF, EtOAc, Toluene	Reacts violently with water and alcohols.[1]
Stability	Moisture Sensitive	Hydrolyzes to 1-phenylpropane-1-sulfonic acid and HCl.[1]

Synthesis & Production Strategies

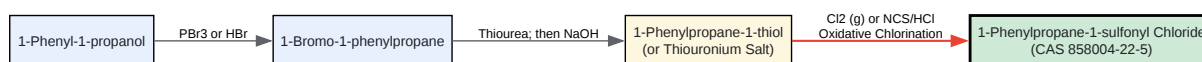
Direct chlorosulfonation of propylbenzene (using chlorosulfonic acid) is NOT a viable route for this compound; that method preferentially targets the aromatic ring, yielding para-propylbenzenesulfonyl chloride.[1]

To install the sulfonyl chloride group at the benzylic (alkyl) position, an indirect oxidative pathway is required.[1] The most robust protocol involves the oxidative chlorination of the corresponding thiol or isothiuronium salt.[1]

Validated Synthetic Pathway

- Precursor Formation: Reaction of 1-bromo-1-phenylpropane with thiourea to form the S-benzylthiuronium salt.[1]
- Oxidative Chlorination: Controlled chlorination of the salt (or the hydrolyzed thiol) in aqueous acetic acid or using N-chlorosuccinimide (NCS) and HCl.[1]

Reaction Scheme (DOT Visualization)



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Figure 1: Validated synthetic route avoiding aromatic substitution.

Reactivity & Applications in Drug Discovery

This compound serves as a "diversity handle" in fragment-based drug discovery (FBDD).[1]

The resulting benzylic sulfonamides are pharmacophores found in inhibitors of metalloproteases and certain GPCR ligands.[1]

Mechanism of Sulfonylation

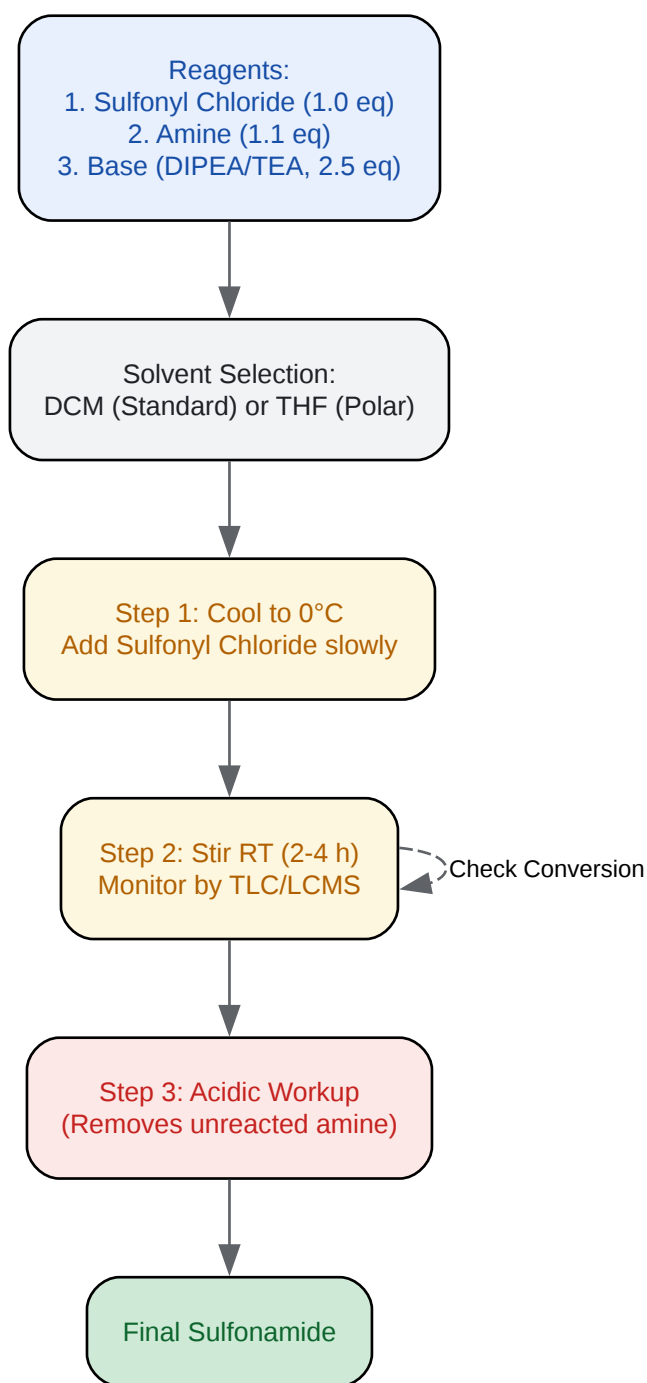
The reaction with nucleophiles (amines) proceeds via a nucleophilic substitution at the sulfur atom.[1] Because the sulfur is hypervalent, the mechanism is often described as a concerted

-like process or proceeding through a trigonal bipyramidal transition state.[1]

Critical Consideration: The benzylic position stabilizes a carbocation.[1] Under highly polar or Lewis acidic conditions, this compound may undergo

-type desulfonylation or rearrangement, making base selection (e.g., DIPEA vs. Pyridine) critical to maintain the S-N bond formation pathway.[1]

Experimental Workflow: Sulfonamide Coupling



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Figure 2: Standard operating procedure for sulfonamide synthesis.

Detailed Experimental Protocols

Protocol A: General Procedure for Sulfonylation of Amines

Scope: Synthesis of sulfonamide libraries for SAR studies.

Reagents:

- **1-Phenylpropane-1-sulfonyl chloride** (1.0 equiv)[1][2]
- Primary or Secondary Amine (1.0 – 1.2 equiv)[1]
- Triethylamine (TEA) or
-Diisopropylethylamine (DIPEA) (2.0 – 3.0 equiv)[1]
- Dichloromethane (DCM) (anhydrous)[1]

Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve the Amine (1.0 mmol) and Base (2.5 mmol) in anhydrous DCM (5 mL).
- Addition: Cool the solution to 0°C using an ice bath. Add **1-Phenylpropane-1-sulfonyl chloride** (1.0 mmol) dropwise (either neat or as a solution in 1 mL DCM) to control the exotherm.[1]
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours.
 - Checkpoint: Monitor reaction progress via TLC (hexane/EtOAc) or LC-MS.[1] The sulfonyl chloride is UV active.[1]
- Workup: Dilute with DCM (20 mL). Wash sequentially with:
 - 1M HCl (2 x 10 mL) – Critical to remove unreacted amine and pyridine/TEA.[1]
 - Saturated NaHCO

(1 x 10 mL) – Neutralizes residual acid.^[1]

- Brine (1 x 10 mL).
- Purification: Dry the organic layer over anhydrous MgSO

, filter, and concentrate in vacuo. Purify via flash column chromatography if necessary (often high purity is achieved after workup).^[1]

Protocol B: Handling Hydrolysis (Troubleshooting)

If the LC-MS shows a mass corresponding to the sulfonic acid [M-Cl+OH], the starting material has hydrolyzed.^[1]

- Cause: Wet solvents or old reagents.^[1]
- Remediation: Ensure DCM is distilled over CaH

or passed through an activated alumina column.^[1] Store the sulfonyl chloride under Argon at 4°C.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).^[1]
- Specific Target Organ Toxicity: Respiratory irritation (Lachrymator).^[1]

Storage & Stability:

- Moisture Sensitivity: High.^[1] Store in a tightly sealed container under an inert atmosphere (Nitrogen or Argon).
- Temperature: Refrigerate (2–8°C) for long-term storage to prevent thermal decomposition and HCl evolution.
- Incompatibility: Strong oxidizers, water, alcohols, strong bases.^[1]

Disposal: Quench excess sulfonyl chloride by slowly adding it to a stirred solution of 10% NaOH or saturated sodium bicarbonate.[1] Do not add water directly to the neat chemical.[1]

References

- Synthesis of Sulfonyl Chlorides: Vogel's Textbook of Practical Organic Chemistry, 5th Ed.[1] Longman Scientific & Technical, 1989, pp. 877.[1] (General method for oxidative chlorination of thiols).[1]
- Mechanistic Insight: King, J. F., et al.[1] "The Mechanism of Hydrolysis of Sulfonyl Chlorides." Journal of the American Chemical Society, 1992, 114(5), 1743–1749.[1] [Link\[1\]](#)
- Benzylic Reactivity: Truce, W. E., & Vriesen, C. W.[1] "Sulfonation and Sulfonylation of Benzylic Derivatives." Journal of the American Chemical Society, 1953, 75(20), 5032.[1] [Link\[1\]](#)
- Application in Drug Design: Supuran, C. T.[1] "Sulfonamides as Medicinal Agents." Nature Reviews Drug Discovery, 2008, 7, 168.[1] (Contextual usage of sulfonamide scaffolds).

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Sources

- 1. 4-叔丁基环己酮_MSDS_用途_密度_CAS号【98-53-3】_化源网 [chemsrc.com]
- 2. 58032-85-2|1-Phenylethanesulfonyl chloride|BLD Pharm [bldpharm.com]
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